

Application Notes and Protocols for 1-Methyladenosine Quantification

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Compound of Interest

Compound Name: 1-Methyladenosine (Standard)

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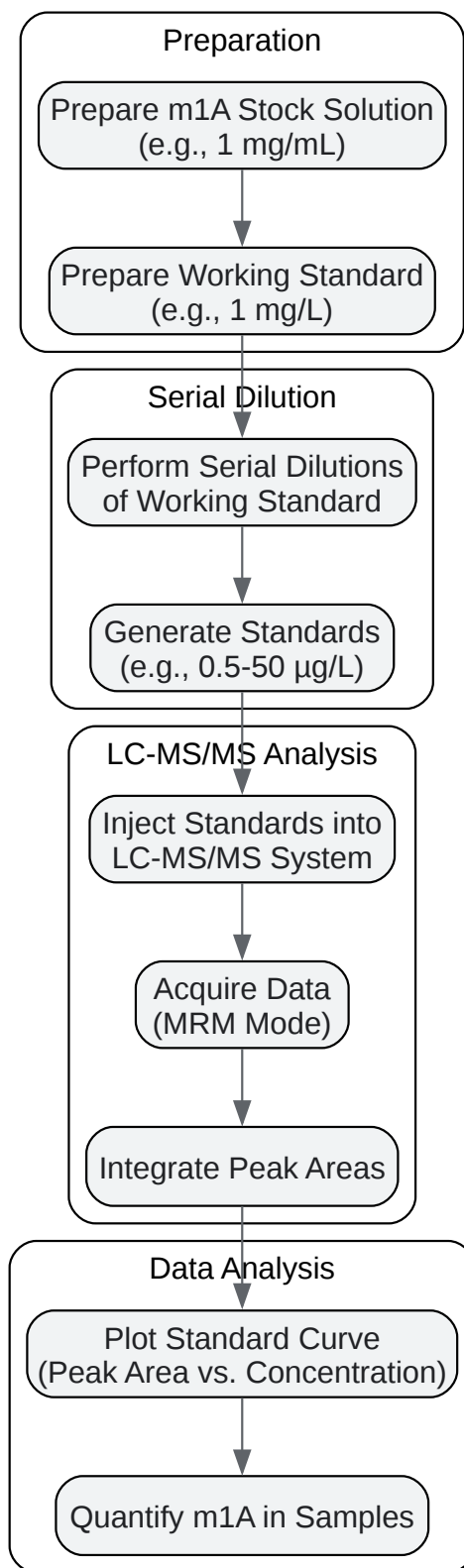
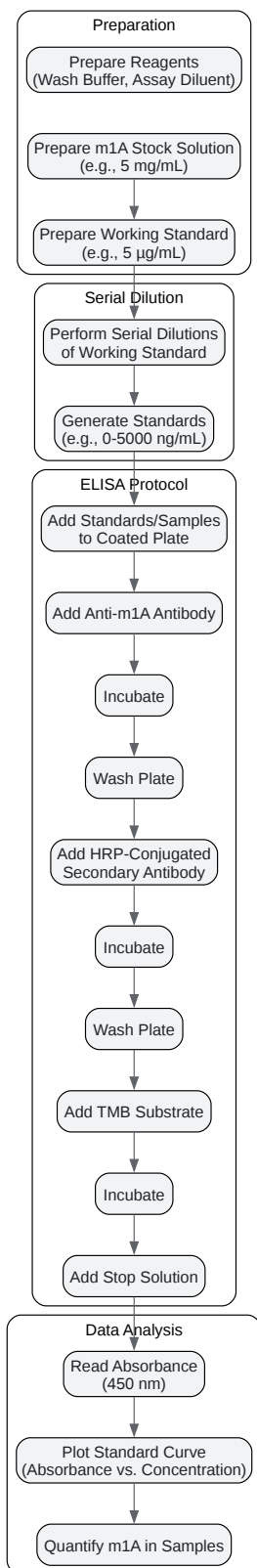
Introduction

1-Methyladenosine (m1A) is a post-transcriptional RNA modification implicated in a variety of biological processes, including RNA stability, translation, and cellular stress responses.^{[1][2][3]} Its dysregulation has been linked to several diseases, making the accurate quantification of m1A a critical aspect of research and drug development.^{[2][4]} These application notes provide detailed protocols for the development of a standard curve for m1A quantification using two common analytical methods: Enzyme-Linked Immunosorbent Assay (ELISA) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Method 1: Quantification of 1-Methyladenosine using ELISA

This section outlines the generation of a standard curve for the quantification of 1-methyladenosine (m1A) utilizing a competitive ELISA. This method offers a high-throughput and sensitive approach for measuring m1A in various biological samples such as serum, plasma, urine, and extracted RNA.^{[1][3]}

Experimental Workflow: ELISA Standard Curve Development



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